

Proper Disposal Procedures for Boc-Hse(Me)-OH

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Compound of Interest

Compound Name: *Boc-Hse(Me)-OH*

CAS No.: *104839-08-9*

Cat. No.: *B2700196*

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Executive Summary & Chemical Identity

Boc-Hse(Me)-OH (CAS: 104839-08-9) is a protected amino acid derivative used primarily in solid-phase peptide synthesis (SPPS). While often classified as a low-hazard substance compared to reactive reagents, it must be managed as Hazardous Chemical Waste to prevent environmental contamination and ensure regulatory compliance.

Key Disposal Principle: Treat this substance as a Combustible Solid and Potential Irritant.^[1] Do not dispose of down drains or in municipal trash.

Chemical Attribute	Detail
Chemical Name	N- α -t-Butoxycarbonyl-O-methyl-L-homoserine
CAS Number	104839-08-9
Molecular Formula	C ₁₁ H ₂₁ NO ₅
Physical State	White to off-white powder
Primary Hazard	Irritant (Skin/Eye/Respiratory); Combustible Dust
RCRA Status	Non-listed (manage as general chemical waste)

Pre-Disposal Safety Assessment

Before handling waste, verify the state of the material. Most disposal errors occur when solids are improperly dissolved or when incompatible solvents are mixed.

Required PPE:

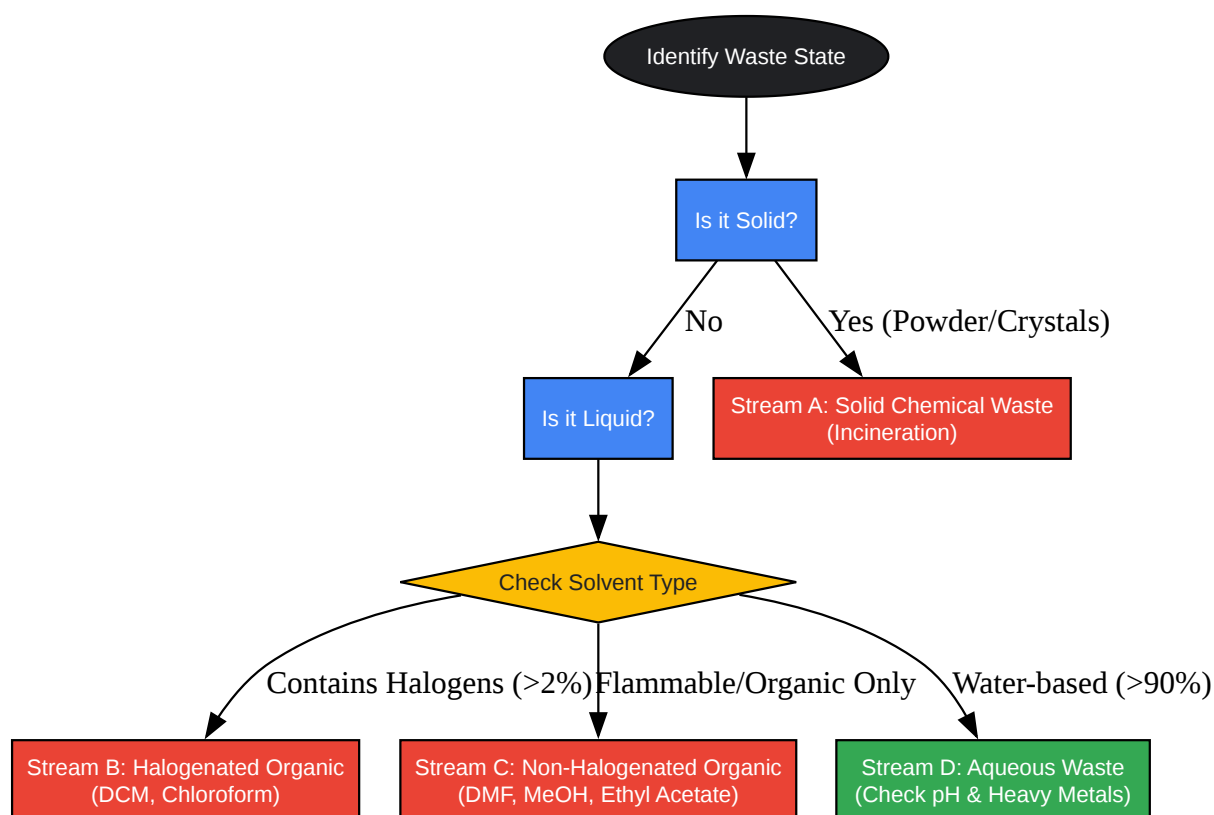
- Gloves: Nitrile (0.11 mm minimum thickness).
- Eye Protection: Chemical splash goggles (ANSI Z87.1).
- Respiratory: N95 particulate respirator if handling large quantities of dry powder outside a fume hood.
- Clothing: Standard lab coat and closed-toe shoes.

Incompatibility Alert:

- Strong Acids: Contact with strong acids (e.g., TFA, HCl) removes the Boc group, releasing isobutylene gas (flammable) and CO₂. Do not cap waste containers tightly if acidification has occurred recently.
- Strong Oxidizers: Keep away from high-concentration peroxides or permanganates.

Disposal Workflow Decision Tree

The following logic flow dictates the correct waste stream based on the physical state of the **Boc-Hse(Me)-OH**.



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Figure 1: Decision logic for segregating **Boc-Hse(Me)-OH** waste streams to ensure compatibility and compliance.

Detailed Disposal Protocols

Scenario A: Pure Solid Reagent (Expired or Excess)

- Classification: Hazardous Chemical Waste (Solid).
- Container: High-Density Polyethylene (HDPE) wide-mouth jar or original glass container.

- Labeling: Must read "Hazardous Waste - Solid." List constituent as "**Boc-Hse(Me)-OH.**"^[2]^[3]^[4]
- Procedure:
 - Do not dissolve the solid for the sole purpose of disposal (this increases waste volume).
 - Transfer solid directly into the waste container.
 - Wipe threads of the container to ensure a tight seal.
 - Store in a satellite accumulation area (SAA) until pickup.

Scenario B: Solution in Organic Solvents (Reaction Mixtures)

- Context: Common solvents for this reagent include DMF (Dimethylformamide), DCM (Dichloromethane), or Methanol.
- Classification:
 - If DCM is present: Halogenated Organic Waste.
 - If DMF/MeOH only: Non-Halogenated Organic Waste.
- Procedure:
 - Segregate based on halogen content. Never mix DCM with acetone/methanol waste streams if your facility separates halogens (crucial for incineration costs).
 - Use a chemically resistant carboy (HDPE or fluorinated plastic).
 - Venting: If the solution contains residual TFA (from deprotection steps), use a vented cap for the first 24 hours to prevent pressure buildup from off-gassing.

Scenario C: Empty Containers & Contaminated Debris

- Empty Bottles:

- P-Listed Rule: Since **Boc-Hse(Me)-OH** is not P-listed, triple-rinsing is generally sufficient to classify the container as "RCRA Empty."
- Rinsate: Collect the first three rinses as Organic Liquid Waste (Stream B/C).
- Disposal: Deface the label and discard the triple-rinsed bottle in glass trash (or recycle if permitted).
- Syringes/Vials: Dispose of in a rigid Sharps Container designated for chemical contamination. Do not recap needles.

Waste Segregation Table

Waste Category	Container Type	Label Color Code (Typical)	Contents Example
Solid Chemical	Wide-mouth HDPE	White/Yellow	Expired Boc-Hse(Me)-OH powder, contaminated weigh boats.
Halogenated Liquid	HDPE Carboy	Red	Solutions in DCM, Chloroform, Chlorobenzene.
Non-Halogenated	HDPE Carboy	Blue	Solutions in DMF, Methanol, Ethanol, Ethyl Acetate.
Solid Debris	Clear Poly Bag (Double)	Orange	Contaminated gloves, paper towels (trace amounts only).

Emergency Procedures (Spill Response)

Minor Spill (< 10 g solid or < 100 mL liquid):

- Alert: Notify nearby personnel.
- PPE: Don double nitrile gloves, goggles, and lab coat.

- Containment:
 - Solid: Gently cover with wet paper towels to prevent dust generation, then scoop into a waste bag.
 - Liquid: Use inert absorbent pads or vermiculite. Do not use sawdust (fire hazard with potential oxidizers).
- Clean: Wipe the area with soap and water; dispose of all cleanup materials as hazardous chemical waste.

Major Spill:

- Evacuate the area.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Call EHS / Emergency Response immediately.
- Do not attempt cleanup without respiratory protection (SCBA) if dust is airborne.

Regulatory Compliance & Documentation

- US EPA (RCRA): While not explicitly listed under 40 CFR 261.33 (P or U lists), this material exhibits characteristics of commercial chemical products. The safest regulatory path is incineration.
- Manifesting: Ensure the waste manifest lists the primary solvent (if liquid) or the specific chemical name (if solid). Avoid generic "Organic Waste" labels if the facility requires specific profiles.

References

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